

Application Notes and Protocols: SDZ 224-015 In Vivo Experimental Assessment

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Compound of Interest

Compound Name: SDZ 224-015

Cat. No.: B10837935

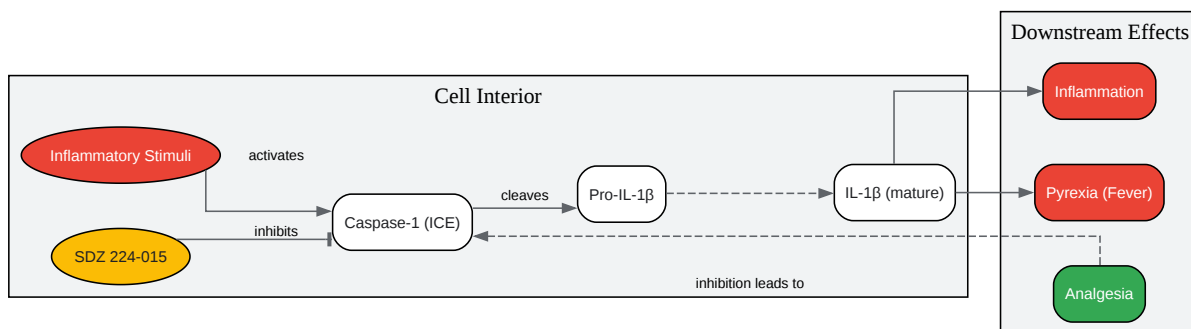
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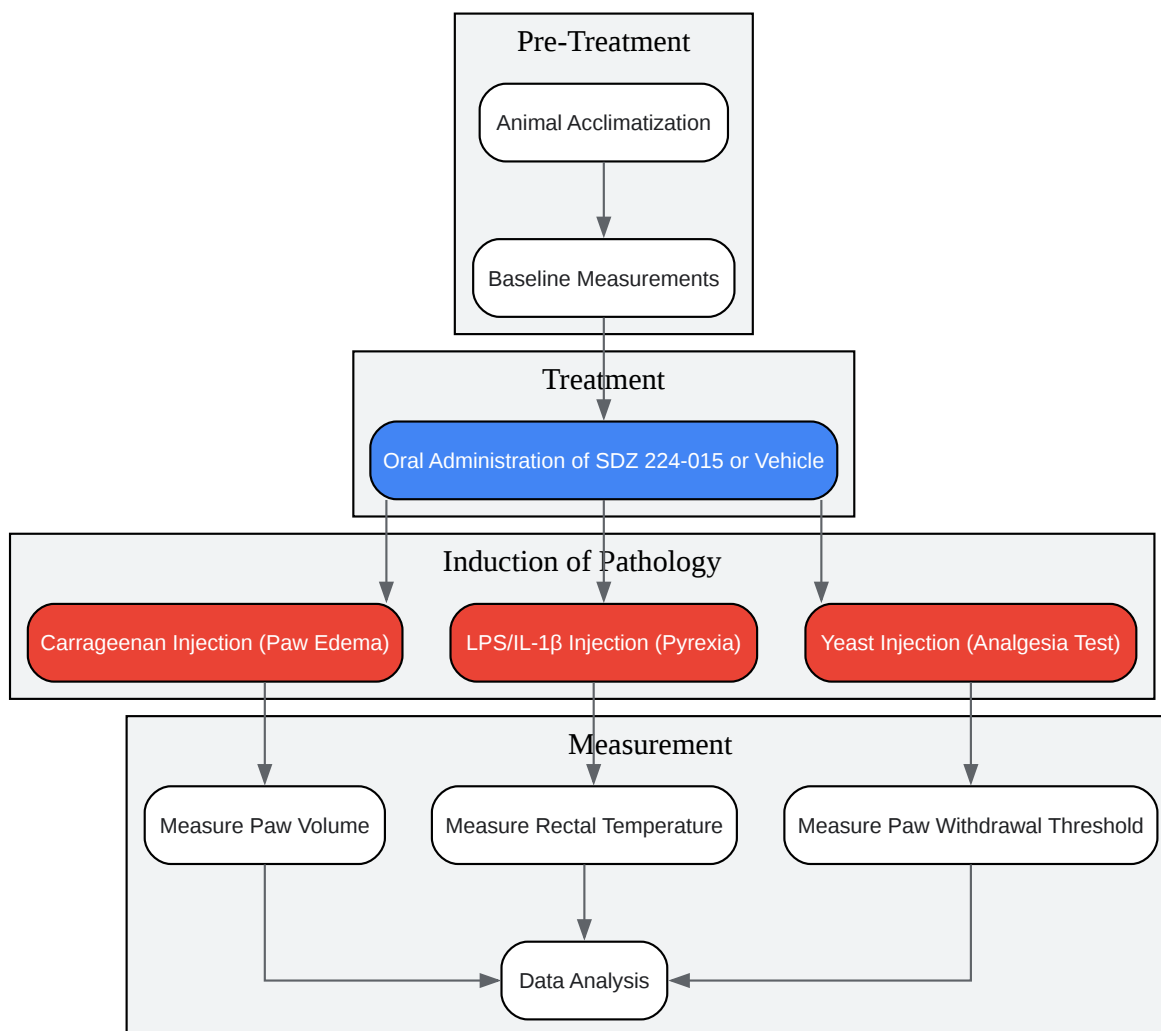
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo experimental protocols for evaluating the pharmacological effects of **SDZ 224-015**, a potent and orally active inhibitor of Interleukin-1 β Converting Enzyme (ICE), also known as caspase-1. The following sections detail the mechanism of action, quantitative data from preclinical studies, and step-by-step experimental protocols for assessing its anti-inflammatory, anti-pyretic, and analgesic properties.

Mechanism of Action

SDZ 224-015 exerts its therapeutic effects by inhibiting caspase-1, a critical enzyme in the inflammatory cascade. Caspase-1 is responsible for the cleavage of pro-interleukin-1 β (pro-IL-1 β) into its active, mature form (IL-1 β). IL-1 β is a potent pro-inflammatory cytokine that plays a central role in mediating a wide range of inflammatory responses, including fever, edema, and hyperalgesia. By blocking the production of mature IL-1 β , **SDZ 224-015** effectively dampens the downstream inflammatory signaling pathways.





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